

Neodol 25-3S emulsification applications

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Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7

Cat. No.: S1825920

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Chemical Profile of Neodol 25-3S

The table below summarizes the basic identifying information for **Neodol 25-3S**. Note that specific quantitative properties like HLB value, which is critical for emulsification applications, are not available in the search results [1] [2] [3].

Property	Description
Product Name	Neodol 25-3S (or the related precursor, Neodol 25-3) [2] [3]
CAS Number	12688-28-7 [1] [2]
Chemical Description	An alcohol ethoxylate; a surfactant precursor [3]
Carbon Chain	C12-C13-C14-C15 linear alcohols [3]
Ethylene Oxide (EO) Units	3 moles (for Neodol 25-3) [3]

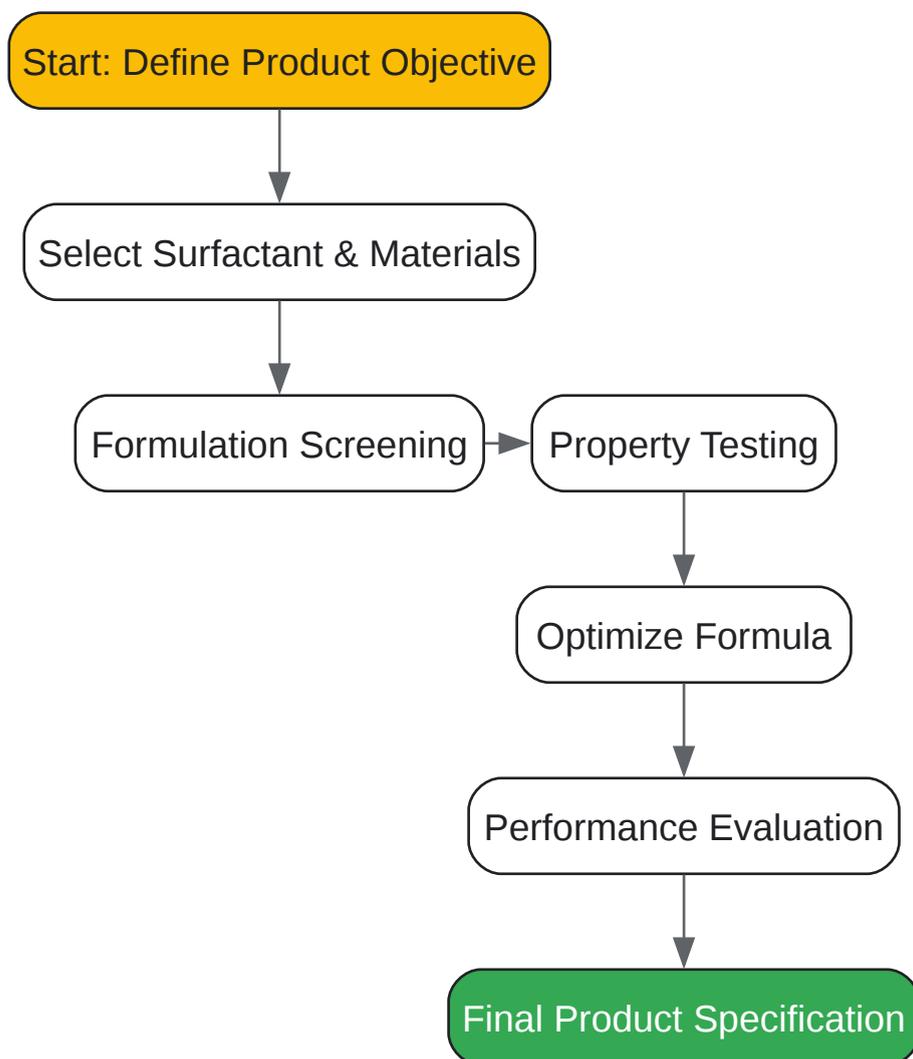
General Applications in Formulations

Neodol 25-3 is primarily described as a key raw material for sulfation to produce alcohol ethoxy sulfates (AES), which are high-foaming anionic surfactants [3]. The general applications are outlined below.

Application Area	Function/Role	Formulation Context
Light-Duty Liquid Detergents (LDLs)	Sulfation-grade feed stock for producing alcohol ethoxy sulfates [3]	Used in combination with other surfactants (e.g., alkyl benzene sulphonate) for foam performance and grease cutting [3]
Hard Surface Cleaners	Base for higher-foaming anionic surfactants [3]	Appropriate for formulations like all-purpose cleaners and bathroom cleaners where higher foaming is desired [3]

Experimental Workflow for Surfactant Development

The following diagram illustrates a general development workflow for creating a surfactant-based product, such as an emulsification system, using a component like **Neodol 25-3S**.



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General workflow for surfactant formulation development

Important Limitations and Next Steps

- **Lack of Specific Protocols:** The search results do not contain detailed methodologies, specific quantities, mixing procedures, temperature controls, or performance metrics for using **Neodol 25-3S** in emulsification.
- **Information is Generic:** The provided information is from a manufacturer's overview and chemical catalogs, which are not substitutes for peer-reviewed scientific data or detailed technical datasheets.

To obtain the specific application notes and experimental protocols you require, I suggest these steps:

- **Contact Manufacturers Directly:** Reach out to the technical sales or R&D departments of Shell (the manufacturer of Neodol products) and the suppliers listed on chemical catalog sites [2] [3]. They often hold proprietary technical dossiers with the detailed data you need.
- **Consult Scientific Databases:** Search specialized databases like SciFinder, Reaxys, or published journals in surfactants and colloid science using keywords like "**Neodol 25-3S** emulsification protocol," "C12-15 alcohol ethoxylate sulfation," or "anionic surfactant formulation."
- **Determine Key Parameters:** For emulsification, experimentally determining or obtaining the **Hydrophile-Lipophile Balance (HLB)** value is a critical first step that the current search results do not provide.

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References

1. - Neodol CAS#: 12688-28-7 25 3 S [chemicalbook.com]
2. CAS No.12688-28-7, Neodol - 25 Suppliers 3 S [lookchem.com]
3. alcohols and ethoxylates | Shell Global NEODOL [web.archive.org]

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